

Technical Monograph: Basic Red 51 (CAS 77061-58-6)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Basic Red 51

CAS No.: 77061-58-6

Cat. No.: B1206981

[Get Quote](#)

Physicochemical Characterization, Synthesis, and Biological Interaction

Executive Summary

Basic Red 51 (BR51) is a cationic azo dye widely utilized in cosmetic formulations and biological staining.^{[1][2]} Characterized by a quaternary imidazolium core conjugated via an azo linkage to a dimethylaminophenyl moiety, BR51 exhibits strong affinity for anionic substrates such as keratin and nucleic acids. This guide provides a rigorous technical analysis of BR51, covering its chemical identity, synthesis pathways, analytical quantification via HPLC, and toxicological profile as defined by the Scientific Committee on Consumer Safety (SCCS).

Chemical Identity & Physicochemical Properties^[1] ^{[2][3][4][5][6]}

Basic Red 51 functions as a direct dye, relying on electrostatic interactions rather than oxidative polymerization for coloration. Its cationic nature dictates its solubility and binding kinetics.

Table 1: Chemical Identity and Properties

Property	Data
Common Name	Basic Red 51
CAS Number	77061-58-6
Chemical Name	2-[[4-(Dimethylamino)phenyl]azo]-1,3-dimethyl-1H-imidazolium chloride
Molecular Formula	C ₁₃ H ₁₈ ClN ₅
Molecular Weight	279.77 g/mol
Chemical Class	Cationic Azo Dye (Monoazo)
Appearance	Dark red to violet powder
(Water)	530 nm (Red-Violet region)
Solubility	Soluble in water, ethanol; Insoluble in non-polar solvents
pKa	Quaternary ammonium (permanently charged); pKa not applicable to cation

Mechanism of Action: Substrate Interaction

The efficacy of **Basic Red 51** as a dyeing agent lies in its cationic charge density. In biological tissues (e.g., hair keratin, histology samples), the dye targets anionic sites—primarily the carboxylate groups of Glutamic Acid and Aspartic Acid residues, and to a lesser extent, sulfonic acid groups resulting from cystine oxidation.

Binding Kinetics

The adsorption follows a Langmuir isotherm, where the dye cation (

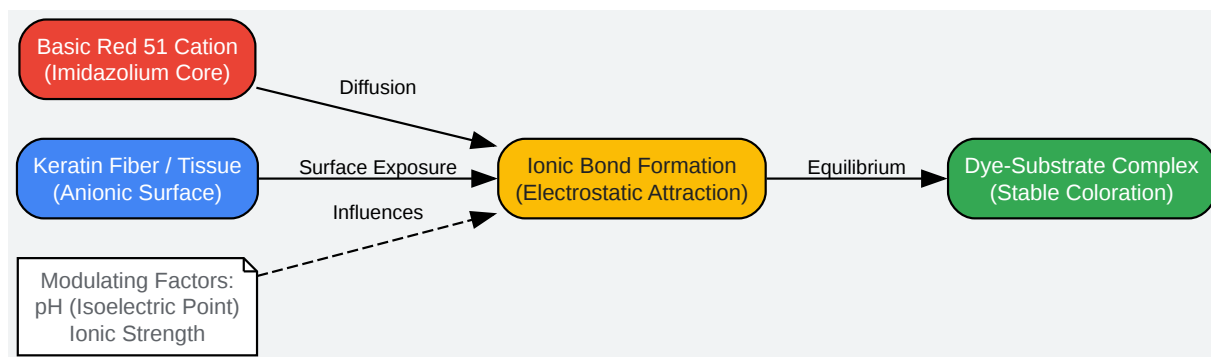
) displaces a counter-ion (

or

) on the substrate surface (

).

Interaction Pathway Diagram



[Click to download full resolution via product page](#)

Figure 1: Mechanism of cationic dye binding to anionic biological substrates.

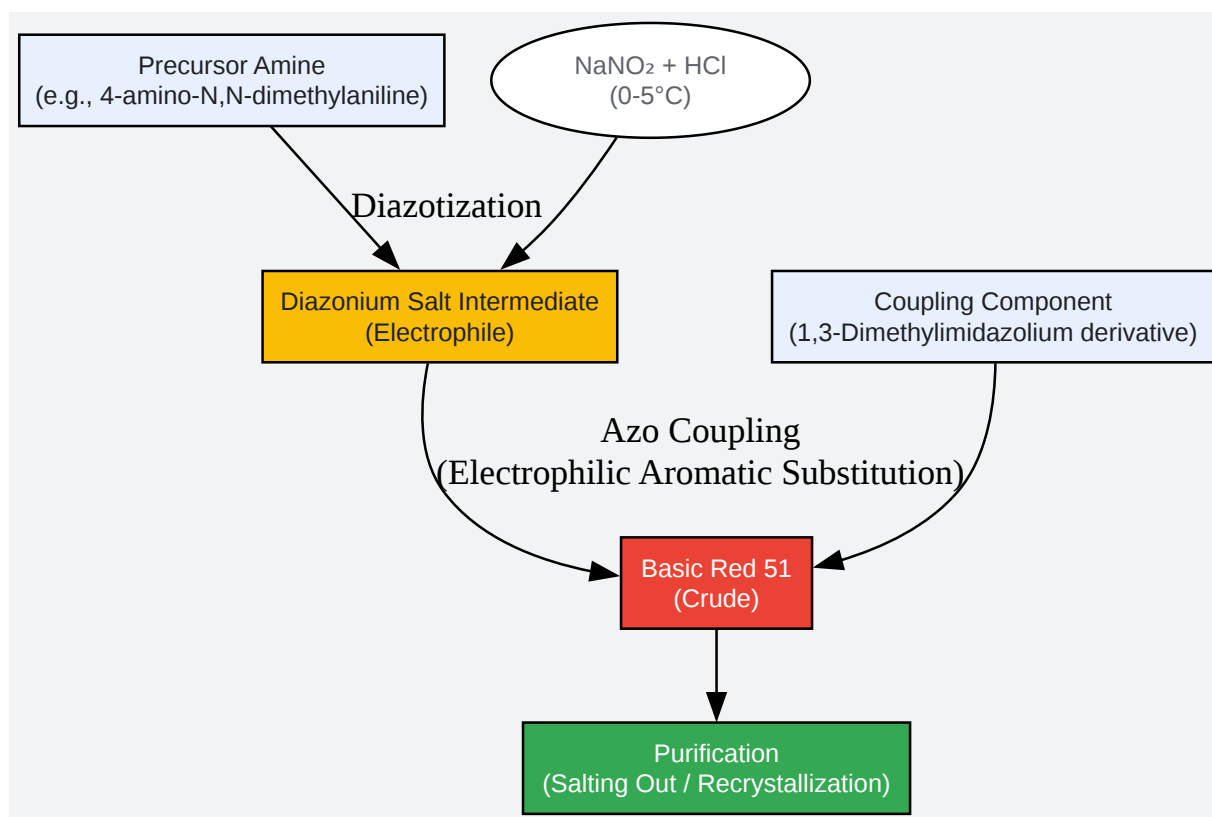
Synthesis & Manufacturing

The synthesis of **Basic Red 51** follows a classic azo coupling pathway.^{[3][4][5]} The process requires precise temperature control to maintain the stability of the diazonium intermediate.^[4]

Synthetic Route

- **Diazotization:** A primary aromatic amine (often a heterocyclic amine in this specific class, or 4-amino-N,N-dimethylaniline depending on the specific patent route) is reacted with sodium nitrite in hydrochloric acid at 0–5°C to form the diazonium salt.^[4]
- **Coupling:** The diazonium electrophile attacks the electron-rich coupling component (the imidazole derivative or the dimethylaniline) at the para-position (or C2 of imidazole).
- **Quaternization (if required):** Methylation of the imidazole nitrogen to ensure cationic charge (often done prior to coupling).

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: General synthetic pathway for cationic azo dyes.

Analytical Characterization: HPLC Protocol

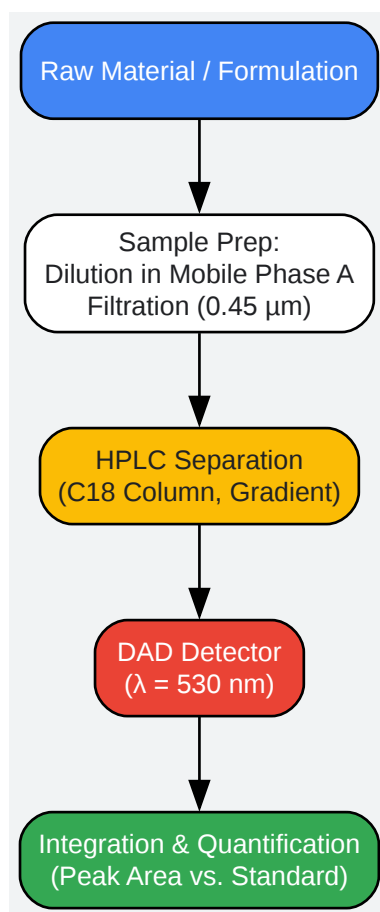
For quality control and stability testing in drug/cosmetic development, High-Performance Liquid Chromatography (HPLC) with Diode Array Detection (DAD) is the gold standard.

Standardized HPLC Method

Objective: Quantification of **Basic Red 51** and detection of impurities (e.g., unreacted amines).

Parameter	Condition
Column	C18 Reverse Phase (e.g., 150 mm x 4.6 mm, 5 µm particle size)
Mobile Phase A	10 mM Ammonium Acetate buffer (pH 4.5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Gradient	0-2 min: 95% A; 2-20 min: Linear gradient to 50% B; 20-25 min: 50% B
Detection	UV-Vis at 530 nm (Quantification) and 254 nm (Impurities)
Column Temp	25°C
Injection Vol	10 µL

Analytical Workflow



[Click to download full resolution via product page](#)

Figure 3: HPLC-DAD analytical workflow for **Basic Red 51** quantification.

Toxicological & Safety Profile

The safety of **Basic Red 51** has been rigorously evaluated by the Scientific Committee on Consumer Safety (SCCS). While early in vitro studies suggested potential mutagenicity, subsequent in vivo data clarified its safety profile for regulated use.

Key Toxicological Endpoints

- Acute Toxicity: Low acute oral toxicity.
- Genotoxicity:
 - In vitro: Positive in *Salmonella typhimurium* (Strain TA98) indicating frameshift mutation potential.

- In vivo: Negative in mammalian bone marrow micronucleus tests. The SCCS concluded that the in vivo data outweighs the in vitro findings, deeming it safe under controlled concentrations.
- Carcinogenicity: No evidence of carcinogenicity in long-term dermal application studies.
- Sensitization: Categorized as a potential skin sensitizer; patch testing is recommended.

Regulatory Limits (EU/SCCS)

- Non-Oxidative Hair Dye: Maximum concentration 1.0%.
- Oxidative Hair Dye: Maximum concentration 0.5% (after mixing with developer).

References

- Scientific Committee on Consumer Safety (SCCS). (2011).^[6] Opinion on **Basic Red 51**. European Commission.^[6]^[7]
- PubChem. (n.d.). Compound Summary: **Basic Red 51** (CAS 77061-58-6). National Center for Biotechnology Information.
- Zanoni, T. B., et al. (2014). **Basic Red 51**, a permitted semi-permanent hair dye, is cytotoxic to human skin cells. Toxicology Letters.
- European Commission. (2006). CosIng: **Basic Red 51**. Cosmetic Ingredient Database.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Buy Basic Red 51 (EVT-311760) | 77061-58-6 [[evitachem.com](https://www.evitachem.com)]
- 2. [macchem.us](https://www.macchem.us) [[macchem.us](https://www.macchem.us)]
- 3. Basic Red 51: High-Purity Research Chemical Supplier [[benchchem.com](https://www.benchchem.com)]

- [4. Basic Red 51 | Cationic Dye | For Research Use \[benchchem.com\]](#)
- [5. Khan Academy \[khanacademy.org\]](#)
- [6. health.ec.europa.eu \[health.ec.europa.eu\]](#)
- [7. health.ec.europa.eu \[health.ec.europa.eu\]](#)
- To cite this document: BenchChem. [Technical Monograph: Basic Red 51 (CAS 77061-58-6)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1206981/docs#technical-monograph-basic-red-51-cas-77061-58-6\]](https://www.benchchem.com/product/b1206981/docs#technical-monograph-basic-red-51-cas-77061-58-6)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

